

GSK180736A stability and storage conditions

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Compound of Interest

Compound Name: GSK180736A

Cat. No.: B15607823

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Technical Support Center: GSK180736A

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **GSK180736A**, along with troubleshooting guides and frequently asked questions to ensure successful experimentation.

Stability and Storage Conditions

Proper storage of **GSK180736A** is critical to maintain its integrity and activity. Below are the recommended storage conditions for both the solid compound and solutions.

Storage of Solid GSK180736A

Temperature	Duration	Notes
-20°C	3 years	Keep tightly sealed.
4°C	2 years	For shorter-term storage.

Storage of GSK180736A Stock Solutions

It is highly recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles.^[1]

Temperature	Solvent	Duration	Source
-80°C	DMSO	2 years	MedchemExpress[2]
-80°C	In solvent	1 year	Selleck Chem[1][3]
-80°C	In solvent	6 months	AbMole BioScience[4]
-20°C	DMSO	1 year	MedchemExpress[2]
-20°C	In solvent	1 month	Selleck Chem, AbMole BioScience[1] [4]

Note: Discrepancies in storage duration may be due to differences in experimental conditions or supplier recommendations. For critical long-term studies, it is advisable to perform stability tests under your specific laboratory conditions.

Solubility

GSK180736A exhibits the following solubility characteristics:

Solvent	Solubility	Concentration (Molar Equivalent)	Notes
DMSO	≥ 73 mg/mL	~199.8 mM	Use fresh, anhydrous DMSO as it is hygroscopic, which can reduce solubility. [1][2] Warming to 50°C in a water bath can aid dissolution.[3] Sonication is also recommended.[5]
Ethanol	3 mg/mL	~8.21 mM	Sonication or warming can be used to aid dissolution.[1][5]
Water	Insoluble	N/A	[1][3]

Experimental Protocols

Preparation of Stock Solutions

For In Vitro Experiments (e.g., 10 mM Stock Solution in DMSO):

- **Equilibration:** Allow the vial of solid **GSK180736A** to reach room temperature for at least 60 minutes before opening.[6]
- **Calculation:** To prepare a 10 mM stock solution, add the appropriate volume of fresh, anhydrous DMSO. For example, to 1 mg of **GSK180736A** (MW: 365.36 g/mol), add 273.7 μ L of DMSO.
- **Dissolution:** Vigorously vortex the solution. If necessary, sonicate the vial or warm it briefly in a 50°C water bath to ensure complete dissolution.[3][5]
- **Storage:** Aliquot the stock solution into single-use vials and store at -80°C or -20°C as per the stability guidelines above.

Preparation of Working Solutions for In Vivo Experiments

For in vivo experiments, it is recommended to prepare fresh solutions daily.[2] Below are example protocols for preparing formulations suitable for administration.

Protocol 1: Formulation with PEG300 and Tween-80

This protocol yields a clear solution with a solubility of ≥ 2.5 mg/mL.[2]

- Add 10% DMSO to the calculated amount of **GSK180736A** and mix to dissolve.
- Add 40% PEG300 and mix thoroughly.
- Add 5% Tween-80 and mix.
- Finally, add 45% saline and mix until a clear solution is obtained.

Protocol 2: Formulation with SBE- β -CD in Saline

This protocol also yields a clear solution with a solubility of ≥ 2.5 mg/mL.[\[2\]](#)

- Add 10% DMSO to the calculated amount of **GSK180736A** and mix to dissolve.
- Add 90% of a 20% SBE- β -CD solution in saline and mix until the solution is clear.

Protocol 3: Formulation in Corn Oil

This protocol yields a clear solution with a solubility of ≥ 2.5 mg/mL.[\[2\]](#)

- Add 10% DMSO to the calculated amount of **GSK180736A** and mix to dissolve.
- Add 90% corn oil and mix thoroughly.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation in stock solution upon storage	- Solution concentration is too high.- Improper storage temperature.- Freeze-thaw cycles.	- Warm the solution and sonicate to redissolve.- If precipitation persists, consider preparing a more dilute stock solution.- Ensure storage at the recommended temperature and avoid repeated freeze-thaw cycles by aliquoting.
Difficulty dissolving the compound	- Solvent quality (e.g., wet DMSO).- Insufficient mixing.	- Use fresh, anhydrous DMSO. [1][2]- Vigorously vortex the solution.- Aid dissolution by sonicating the vial or warming it briefly in a water bath (up to 50°C). [2][3][5]
Cloudy or precipitated in vivo formulation	- Incorrect order of solvent addition.- Insufficient mixing between steps.	- Prepare the formulation by adding each solvent one by one in the specified order. [2]- Ensure thorough mixing after the addition of each component before adding the next.
Inconsistent experimental results	- Degradation of the compound due to improper storage.- Use of a stock solution that has undergone multiple freeze-thaw cycles.	- Use a fresh aliquot of the stock solution for each experiment.- Verify the storage conditions and duration of your stock solutions against the recommended guidelines.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid **GSK180736A** upon receipt? A1: Upon receipt, store the solid compound at -20°C for long-term stability (up to 3 years) or at 4°C for shorter-term use (up to 2 years). [4]

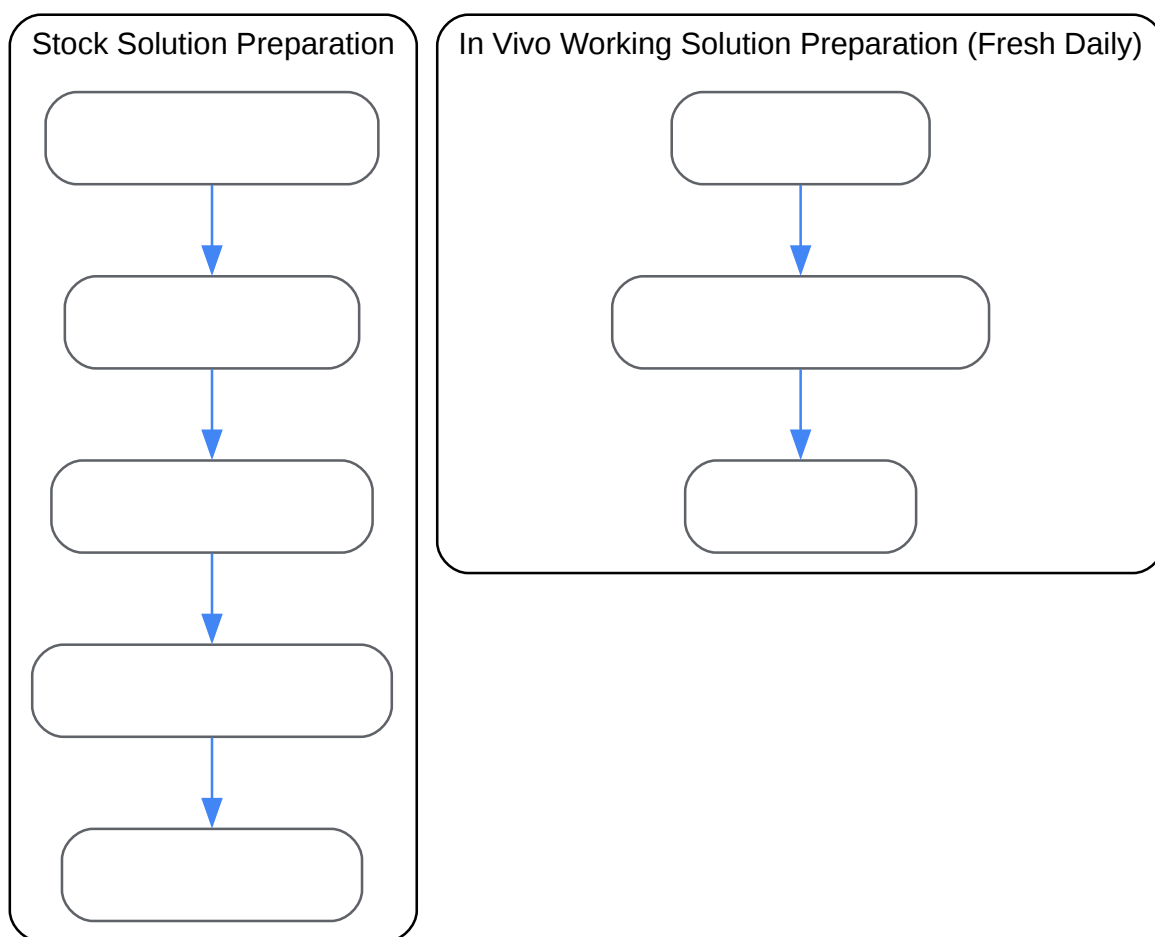
Q2: Can I store my **GSK180736A** stock solution at -20°C? A2: Yes, but the recommended storage duration at -20°C is shorter and varies between suppliers (from 1 month to 1 year).[1][2][4] For longer-term storage of stock solutions, -80°C is recommended.[1][2][3]

Q3: Why is my **GSK180736A** not dissolving in DMSO? A3: This could be due to several factors. Ensure you are using fresh, anhydrous DMSO, as DMSO is hygroscopic and absorbed moisture can significantly reduce the solubility of the compound.[1][2] You can also try warming the solution in a 50°C water bath or sonicating it to aid dissolution.[3][5]

Q4: How many times can I freeze and thaw my stock solution? A4: To ensure the integrity of the compound, it is strongly recommended to avoid repeated freeze-thaw cycles. You should aliquot your stock solution into single-use volumes after preparation.[1]

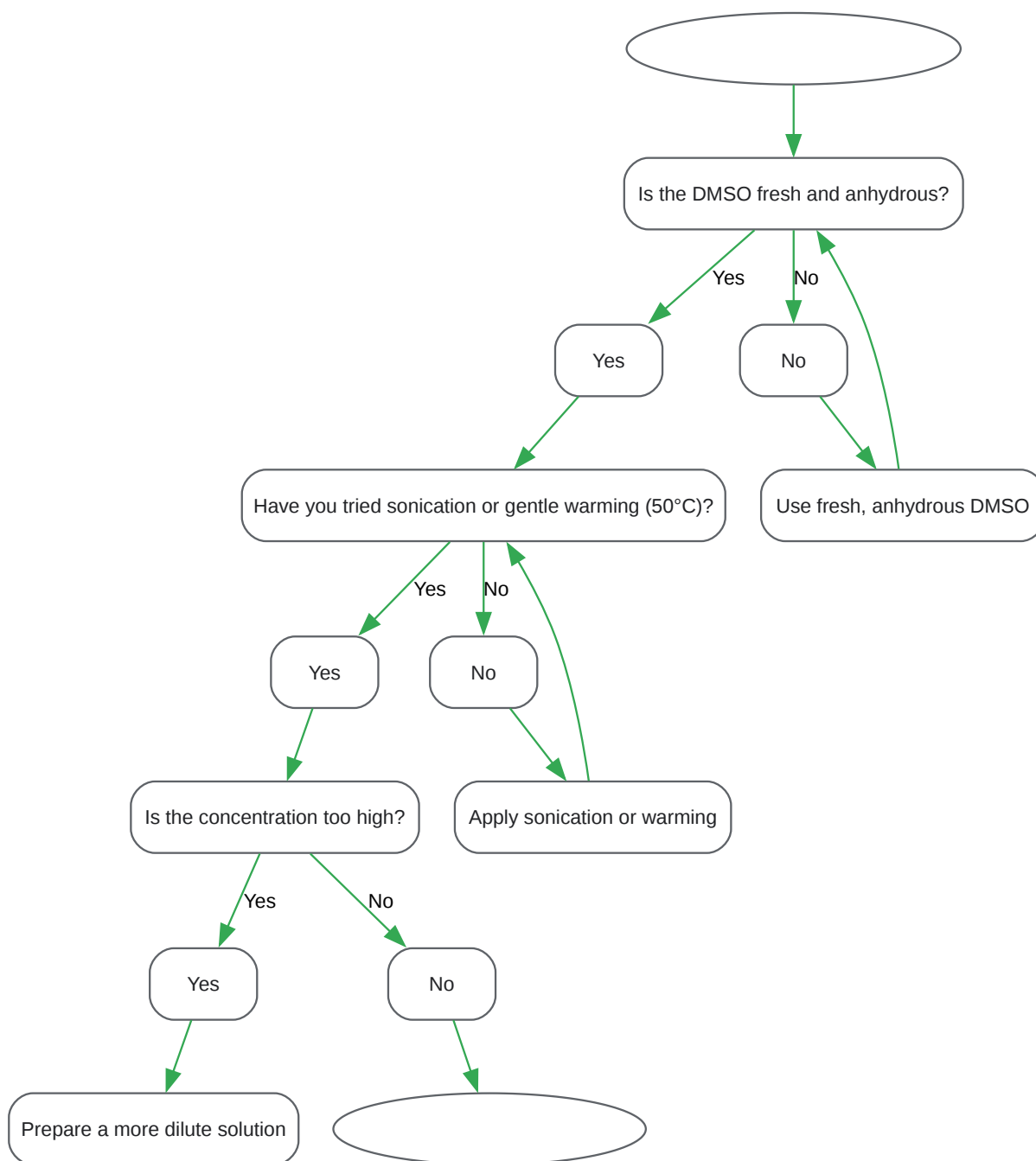
Q5: Should I prepare my in vivo formulation in advance? A5: No, it is recommended to prepare working solutions for in vivo experiments freshly on the day of use to ensure maximum potency and stability.[2]

Visual Guides



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Caption: Workflow for preparing **GSK180736A** solutions.



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Caption: Troubleshooting guide for **GSK180736A** dissolution issues.

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